# Nomenclature and Structural Elucidation

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Methyl-5-hexen-2-ol* |
| *CAS No.:* | *50551-88-7* |
| *Cat. No.:* | *B1266201* |

*Get Quote*

The compound commonly referred to as **5-Methyl-5-hexen-2-ol** has a precise name under the International Union of Pure and Applied Chemistry (IUPAC) system. Understanding this nomenclature is foundational for unambiguous scientific communication.

## IUPAC Naming Convention

According to IUPAC rules, the hydroxyl (-OH) group takes precedence over double bonds when numbering the principal carbon chain.[1][2] The chain must be numbered to assign the lowest possible locant (number) to the carbon atom bearing the hydroxyl group.[3]

- Identify the Parent Chain: The longest carbon chain containing both the hydroxyl group and the double bond is a hexane chain (6 carbons).
- Identify Principal Functional Group: The alcohol (-ol) is the principal functional group, so the suffix is "-ol". Since a double bond is present, it is an alkenol.[3][4]
- Numbering the Chain: Numbering begins from the end closest to the hydroxyl group. This places the -OH on carbon 2.
- Locate Substituents and Double Bond: This numbering scheme places the double bond between carbons 5 and 6 (hence "-5-en") and the methyl group on carbon 5.

© 2026 BenchChem. All rights reserved.

- Assemble the Name: Combining these elements gives the official IUPAC name: 5-methylhex-5-en-2-ol.[5]

The structure and correct numbering are illustrated below.

Caption: Structure and IUPAC numbering of 5-methylhex-5-en-2-ol.

## Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of 5-methylhex-5-en-2-ol is essential for experimental design and safe handling.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_7H_{14}O$ | [5][6] |
| Molecular Weight | 114.19 g/mol | [5][7] |
| CAS Number | 50551-88-7 | [5][7] |
| Appearance | Colorless to pale yellow liquid (est.) | [8][9] |
| Boiling Point | 163.2 °C at 760 mmHg | [6][10] |
| Density | 0.834 g/cm³ | [6][10] |
| Flash Point | 61.6 °C (143.0 °F) | [6][8] |
| LogP (o/w) | 1.72 (est.) | [6] |
| GHS Hazard Codes | H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) | [5] |

## Synthesis and Purification Protocol

Unsaturated alcohols are valuable intermediates in organic synthesis.[11] A prevalent and reliable method for preparing 5-methylhex-5-en-2-ol is through the selective reduction of its

© 2026 BenchChem. All rights reserved.

corresponding ketone, 5-methylhex-5-en-2-one.[6][12] This two-step approach involves the initial synthesis of the ketone followed by its reduction.

## Workflow Overview

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources

- 1. IUPAC Rules [chem.uiuc.edu]
- 2. Naming Alkenes | Groups, Systems & Examples - Lesson | Study.com [study.com]
- 3. mespharmacy.org [mespharmacy.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. 5-Methyl-5-hexen-2-ol | C7H14O | CID 142714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 5-Methyl-5-hexen-2-ol | lookchem [lookchem.com]
- 7. 5-Hexen-2-ol, 5-methyl- [webbook.nist.gov]
- 8. 5-methyl-5-hexen-2-ol [flavscents.com]
- 9. 5-methyl-5-hexen-2-ol, 50551-88-7 [thegoodscentscompany.com]
- 10. Cas 50551-88-7,5-METHYL-5-HEXEN-2-OL | lookchem [lookchem.com]
- 11. aem.az [aem.az]
- 12. odinity.com [odinity.com]
- To cite this document: BenchChem. [Nomenclature and Structural Elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266201/docs#nomenclature-and-structural-elucidation]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.